

# spectroscopic comparison of "4-Hydroxy-3-methoxy-2-nitrobenzaldehyde" isomers

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## Compound of Interest

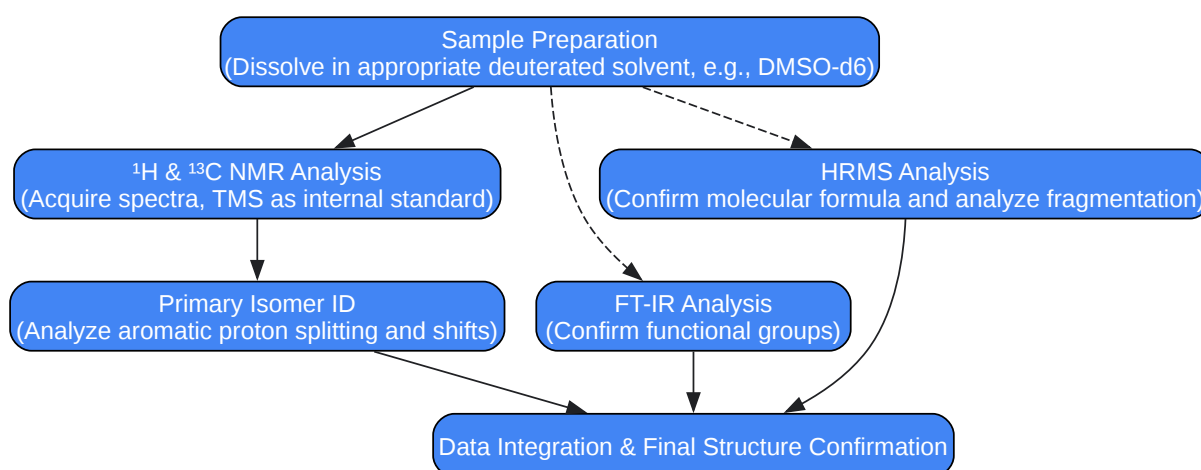
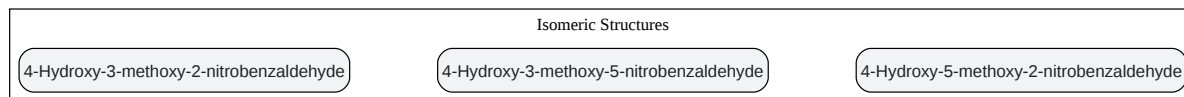
Compound Name: 4-Hydroxy-3-methoxy-2-nitrobenzaldehyde

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## The Isomers in Focus

The primary isomers under comparison are distinguished by the position of the nitro (-NO<sub>2</sub>) group, which significantly influences the electronic environment and, consequently, the spectroscopic output of the entire molecule.



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